

Application Notes and Protocols for Assessing the Bioactivity of Acetyl Heptapeptide-4

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl heptapeptide-4 is a synthetic peptide designed to support and enhance the skin's barrier functions. Marketed commercially as Fensebiome™, this peptide is engineered to fortify the skin's dual-barrier system: the physical barrier and the microbial barrier. Its primary mechanism of action involves promoting a balanced skin microbiome and strengthening the integrity of the epidermis. These application notes provide a detailed overview of in vitro assays to substantiate the bioactivity of Acetyl heptapeptide-4, complete with experimental protocols and data interpretation guidelines.

Summary of Quantitative Data

The following table summarizes the key in vitro and clinical efficacy data associated with **Acetyl heptapeptide-4**.

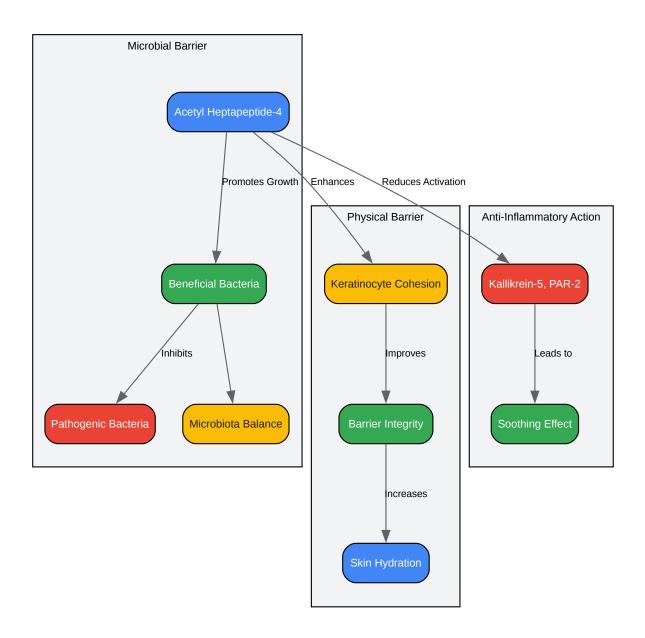


Bioactivity Category	Assay Type	Key Parameter Measured	Result
Skin Barrier Function	Transepidermal Water Loss (TEWL)	Reduction in water loss	27% reduction in skin water loss[1]
Keratinocyte Adhesion Assay	Reduction in exfoliated keratinocytes	18.6% reduction in exfoliated keratinocytes[1]	
Anti-inflammatory & Soothing	Kallikrein-5 & PAR-2 Activation Assay	Reduction in inflammatory mediators	Demonstrated reduction in Kallikrein-5 and PAR-2 activation[2][3]
Microbiome Balance	Microbial Growth Assays	Modulation of bacterial growth	Promotes the growth of beneficial bacteria and helps to balance the skin's microbiota[1][4][5]

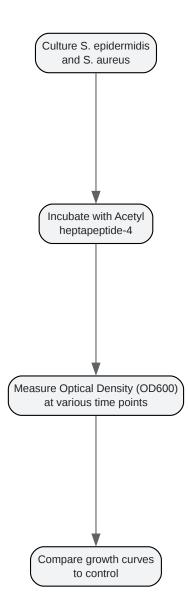
Signaling Pathways and Mechanisms of Action

Acetyl heptapeptide-4 enhances the skin's resilience through a dual-action approach that targets both the physical and microbial barriers of the skin. By fostering a healthy skin microbiome and reinforcing cellular cohesion, the peptide contributes to improved skin health and a reduction in sensitivity.

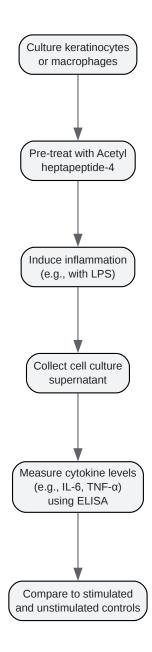












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